

# A Comparative Guide to the Barrier Properties of Furan-Based Polyester Films

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Furyltrimethylenglykol*

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For Researchers, Scientists, and Drug Development Professionals: An objective comparison of the performance of furan-based polyester films against traditional and bio-based alternatives, supported by experimental data.

The search for sustainable and high-performance packaging materials has led to significant interest in furan-based polyesters, particularly polyethylene furanoate (PEF). This guide provides a comprehensive evaluation of the barrier properties of PEF films in comparison to the widely used petroleum-based polyethylene terephthalate (PET) and the popular bio-based polylactic acid (PLA). The following sections present quantitative data, detailed experimental protocols, and visualizations to aid in the selection of appropriate materials for sensitive applications, such as pharmaceutical and food packaging.

## Superior Barrier Performance of PEF Films

Furan-based polyester films, most notably polyethylene furanoate (PEF), exhibit significantly enhanced barrier properties compared to both conventional petroleum-based plastics like polyethylene terephthalate (PET) and other bio-based alternatives such as polylactic acid (PLA).<sup>[1]</sup> PEF's superior performance is attributed to the unique chemical structure of its furan ring, which leads to a more compact polymer matrix, hindering the permeation of gases and water vapor.

Quantitative comparisons consistently demonstrate that PEF possesses a substantially lower transmission rate for oxygen and carbon dioxide than PET.<sup>[1]</sup> Reports indicate that PEF has an oxygen barrier that is up to 10 times better and a carbon dioxide barrier that is approximately

16 to 20 times better than PET.[1] While its water vapor barrier is also improved, the enhancement is generally less pronounced than its gas barrier properties.

## Quantitative Barrier Property Comparison

The following tables summarize the oxygen, water vapor, and carbon dioxide transmission rates for PEF, PET, and PLA films. It is important to note that direct comparisons can be challenging due to variations in testing conditions (e.g., temperature, relative humidity, and film thickness) across different studies. Where possible, data under similar conditions have been presented.

Table 1: Oxygen Transmission Rate (OTR) of Polyester Films

Polymer	OTR (cm <sup>3</sup> /(m <sup>2</sup> ·day))	Test Conditions
PEF	1.8 - 7.7	23 °C, 50% RH
PET	93 - 300	23 °C, 50% RH
PLA	50 - 150	23 °C, 0% RH

Table 2: Water Vapor Transmission Rate (WVTR) of Polyester Films

Polymer	WVTR (g/(m <sup>2</sup> ·day))	Test Conditions
PEF	3.9 - 17	38 °C, 90% RH
PET	16 - 23	38 °C, 90% RH
PLA	50 - 100	38 °C, 90% RH

Table 3: Carbon Dioxide Transmission Rate (CO<sub>2</sub>TR) of Polyester Films

Polymer	CO <sub>2</sub> TR (cm <sup>3</sup> /(m <sup>2</sup> ·day))	Test Conditions
PEF	~10-20 times lower than PET	Not specified
PET	50 - 150	23 °C, 0% RH
PLA	250 - 500	23 °C, 0% RH

## Experimental Protocols

The barrier properties of the polyester films are evaluated using standardized test methods. The following are detailed methodologies for determining the oxygen, water vapor, and carbon dioxide transmission rates.

### Oxygen Transmission Rate (OTR) - ASTM D3985

This method determines the steady-state rate of oxygen gas transmission through plastic films.

Apparatus:

- Oxygen transmission rate test system (e.g., MOCON OX-TRAN®)
- Coulometric oxygen sensor
- Test cell to hold the film sample
- Oxygen and nitrogen gas supplies with flow control

Procedure:

- **Sample Preparation:** A circular sample of the film is cut to fit the test cell. The thickness of the film is measured accurately.
- **Instrument Setup:** The test instrument is calibrated using a reference film with a known oxygen transmission rate. The test temperature and relative humidity are set to the desired conditions (e.g., 23 °C and 0% RH).
- **Sample Mounting:** The film sample is mounted in the diffusion cell, creating a sealed barrier between two chambers.

- **Purging:** The "carrier gas" side of the film is purged with a stream of nitrogen to remove any residual oxygen. The other side, the "test gas" side, is purged with oxygen.[2]
- **Measurement:** The nitrogen carrier gas flows past the film and transports any permeated oxygen to the coulometric sensor.[2] The sensor generates an electrical current proportional to the amount of oxygen detected.
- **Data Analysis:** The instrument's software calculates the oxygen transmission rate in units of  $\text{cm}^3/(\text{m}^2\cdot\text{day})$ . The test continues until a steady-state transmission rate is achieved.

## Water Vapor Transmission Rate (WVTR) - ASTM E96 (Desiccant Method)

This gravimetric method measures the rate of water vapor transmission through a material.

Apparatus:

- Test dish (cup)
- Desiccant (e.g., anhydrous calcium chloride)
- Environmental chamber with controlled temperature and humidity
- Analytical balance

Procedure:

- **Sample Preparation:** A circular sample of the film is cut to fit the opening of the test dish.
- **Assembly:** The test dish is filled with desiccant to within about 6 mm of the sample. The film specimen is sealed over the mouth of the dish using a sealant and a clamping ring to ensure a vapor-tight seal.[3]
- **Initial Weighing:** The entire assembly is weighed on an analytical balance to the nearest 0.001 g.
- **Testing:** The dish assembly is placed in a controlled environmental chamber at a specified temperature and humidity (e.g., 38 °C and 90% RH).

- **Periodic Weighing:** The assembly is removed from the chamber at regular intervals and weighed. This process is repeated until a constant rate of weight gain is observed.
- **Data Analysis:** The water vapor transmission rate is calculated from the rate of weight gain and the area of the exposed film surface, expressed in  $\text{g}/(\text{m}^2\cdot\text{day})$ .

## Carbon Dioxide Transmission Rate (CO<sub>2</sub>TR) - ASTM F2476

This method uses an infrared sensor to determine the steady-state rate of carbon dioxide transmission.

### Apparatus:

- Carbon dioxide transmission rate test system
- Infrared (IR) sensor
- Test cell to hold the film sample
- Carbon dioxide and nitrogen gas supplies with flow control

### Procedure:

- **Sample Preparation:** A circular sample of the film is cut to fit the test cell.
- **Instrument Setup:** The instrument is calibrated, and the test temperature and relative humidity are set.
- **Sample Mounting:** The film sample is clamped in the diffusion cell, separating it into two chambers.
- **Gas Flow:** A stream of nitrogen (carrier gas) is passed through one chamber, while the other chamber is flushed with carbon dioxide (test gas).
- **Measurement:** As carbon dioxide permeates through the film, it is carried by the nitrogen stream to an infrared sensor. The IR sensor detects the concentration of CO<sub>2</sub>.

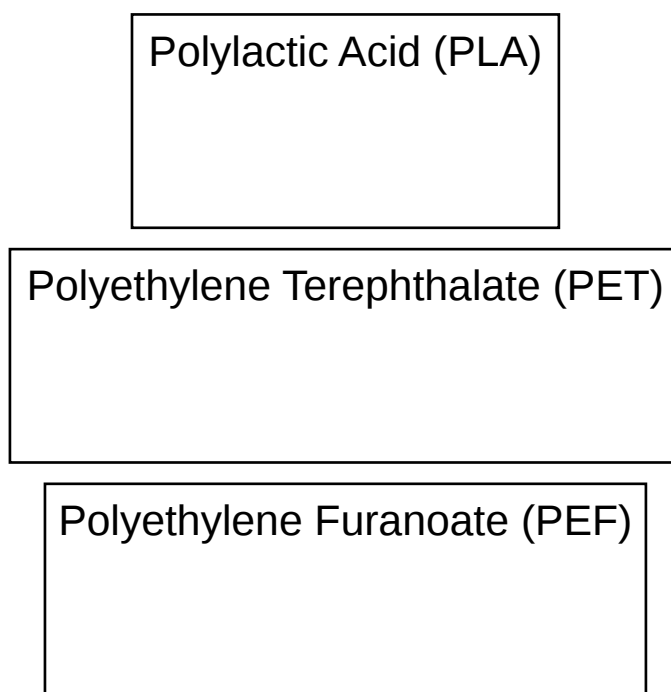
- Data Analysis: The instrument's software calculates the carbon dioxide transmission rate in  $\text{cm}^3/(\text{m}^2\cdot\text{day})$  once a steady state is reached.

## Visualizations

### Chemical Structures of Compared Polyesters

The following diagram illustrates the repeating monomer units of Polyethylene Furanoate (PEF), Polyethylene Terephthalate (PET), and Polylactic Acid (PLA).

#### Chemical Structures of PEF, PET, and PLA



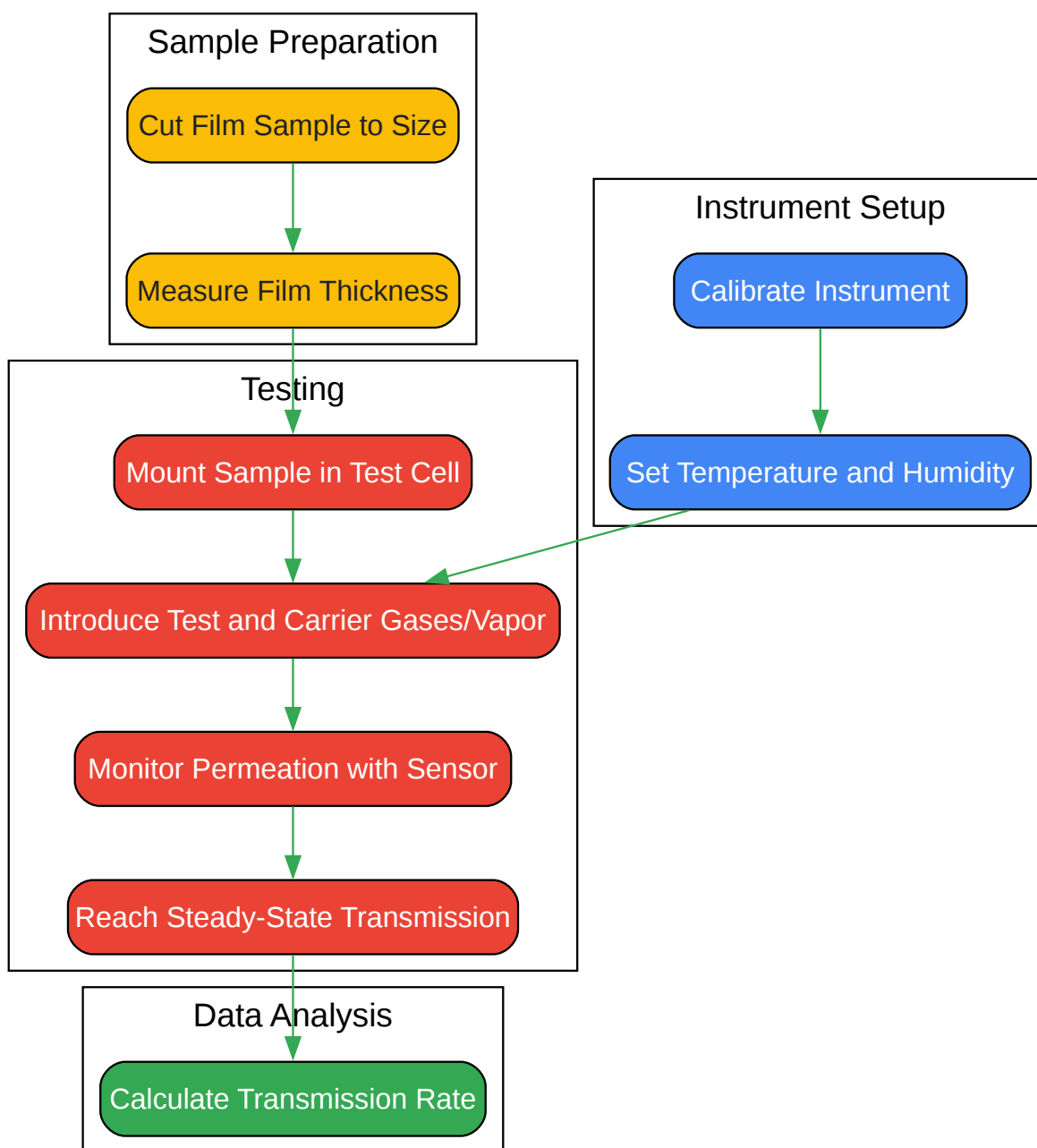
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Caption: Repeating monomer units of the compared polyester films.

### Experimental Workflow for Barrier Property Testing

This diagram outlines the general experimental procedure for evaluating the gas and water vapor transmission rates of polymer films.

## Experimental Workflow for Barrier Property Testing



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Caption: Generalized workflow for barrier property evaluation.

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Address: 3281 E Guasti Rd

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